

Proper Disposal of 2-Phenoxy nicotinic Acid: A Step-by-Step Guide

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Compound of Interest

Compound Name: **2-Phenoxy nicotinic acid**

Cat. No.: **B186817**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides essential safety and logistical information for the proper disposal of **2-Phenoxy nicotinic acid**, ensuring compliance and laboratory safety. The following procedures are based on available safety data sheets and general chemical waste disposal principles.

Key Safety and Chemical Data

A summary of the key quantitative data for **2-Phenoxy nicotinic acid** is presented below for easy reference.

Property	Value
Molecular Formula	C ₁₂ H ₉ NO ₃ [1]
Molecular Weight	215.20 g/mol [1]
Appearance	Beige Powder [2] [3]
CAS Number	35620-71-4 [1] [2] [3] [4]

Disposal Procedures

The disposal of **2-Phenoxy nicotinic acid** must be handled with care due to its irritant properties and the potential for uninvestigated toxicological effects.[\[2\]](#) The primary route of disposal is through an approved hazardous waste disposal plant.[\[3\]](#) Always consult with your

institution's Environmental Health and Safety (EHS) office for specific guidance and to ensure compliance with local, state, and federal regulations.

Immediate Actions: Spill Cleanup

In the event of a small spill, follow these steps immediately:

- Ensure Proper Personal Protective Equipment (PPE): Before cleaning any spill, wear appropriate PPE, including chemical safety goggles, chemical-resistant gloves, and a lab coat.[\[2\]](#)[\[3\]](#) If there is a risk of dust inhalation, a respirator is necessary.[\[2\]](#)
- Ventilate the Area: If the spill occurs in a poorly ventilated space, ensure adequate ventilation is established.[\[2\]](#)
- Contain and Collect: Carefully sweep or vacuum the spilled solid material.[\[2\]](#) Avoid generating dust.[\[2\]](#)
- Package for Disposal: Place the collected material into a suitable, labeled, and closed container for disposal.[\[3\]](#)
- Decontaminate the Area: Clean the spill area thoroughly.
- Wash Hands: Wash hands thoroughly after handling.[\[2\]](#)

Routine Disposal of Unused or Waste 2-Phenoxy nicotinic Acid

For the disposal of larger quantities of unused or waste **2-Phenoxy nicotinic acid**, the following protocol should be followed. As an organic carboxylic acid, neutralization is a potential treatment method before final disposal, but this should only be performed by trained personnel and in accordance with institutional guidelines.

Experimental Protocol: Neutralization of **2-Phenoxy nicotinic Acid** Waste

This protocol is a general guideline for the neutralization of organic acids and should be adapted and approved by your institution's EHS department before implementation.

Materials:

- Waste **2-Phenoxy nicotinic acid**
- Large glass beaker
- Stirring rod
- Sodium carbonate (Na_2CO_3) or 3 M Sodium hydroxide (NaOH) solution[5]
- pH paper[5]
- Water
- Appropriate PPE (chemical splash goggles, chemical-resistant gloves, lab coat)[5]

Procedure:

- Work in a Fume Hood: Perform all steps in a certified chemical fume hood.[5]
- Dilution: Slowly add the **2-Phenoxy nicotinic acid** to a large beaker containing at least a 20-fold excess of water while stirring.[5]
- Neutralization: Slowly add sodium carbonate or a 3 M sodium hydroxide solution to the diluted acid solution while stirring continuously.[5] The reaction may be exothermic.
- Monitor pH: Periodically check the pH of the solution using pH paper. Continue adding the neutralizing agent until the pH is between 5 and 9.[5][6]
- Final Disposal: Once neutralized, the solution may be flushed down the drain with a large excess of water, as permitted by local regulations.[5] If drain disposal is not permitted, the neutralized solution should be collected in a labeled waste container for pickup by your institution's hazardous waste management service.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **2-Phenoxy nicotinic acid**.

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Caption: Workflow for the safe disposal of **2-Phenoxy nicotinic acid**.

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References

- 1. 2-Phenoxy nicotinic acid | C12H9NO3 | CID 123450 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 2. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 3. assets.thermofisher.cn [assets.thermofisher.cn]
- 4. chemical-label.com [chemical-label.com]
- 5. Demo [flinnsci.com]
- 6. Chapter 7 - Management Procedures For Specific Waste Types [ehs.cornell.edu]
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